

In-Depth Technical Guide to Haenamindole: A Diketopiperazine Alkaloid

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Compound of Interest

Compound Name: Haenamindole

Cat. No.: B15600822

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This technical guide provides a comprehensive overview of the chemical and biological properties of **Haenamindole**, a unique diketopiperazine alkaloid. The information is compiled from publicly available scientific literature and databases, focusing on its identification, structural characterization, and biological activities.

Database and Chemical Identifier Information

Haenamindole is a complex heterocyclic natural product. While a specific CAS Registry Number has not been identified in the public domain, it is registered in the PubChem database with the following identifier:

Database	Identifier
PubChem Compound ID (CID)	139588722[1]

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C30H36N4O4	PubChem[1]
Molecular Weight	516.6 g/mol	PubChem[1]
Chemical Class	Diketopiperazine Alkaloid	Kim et al., 2015

Isolation and Structural Elucidation

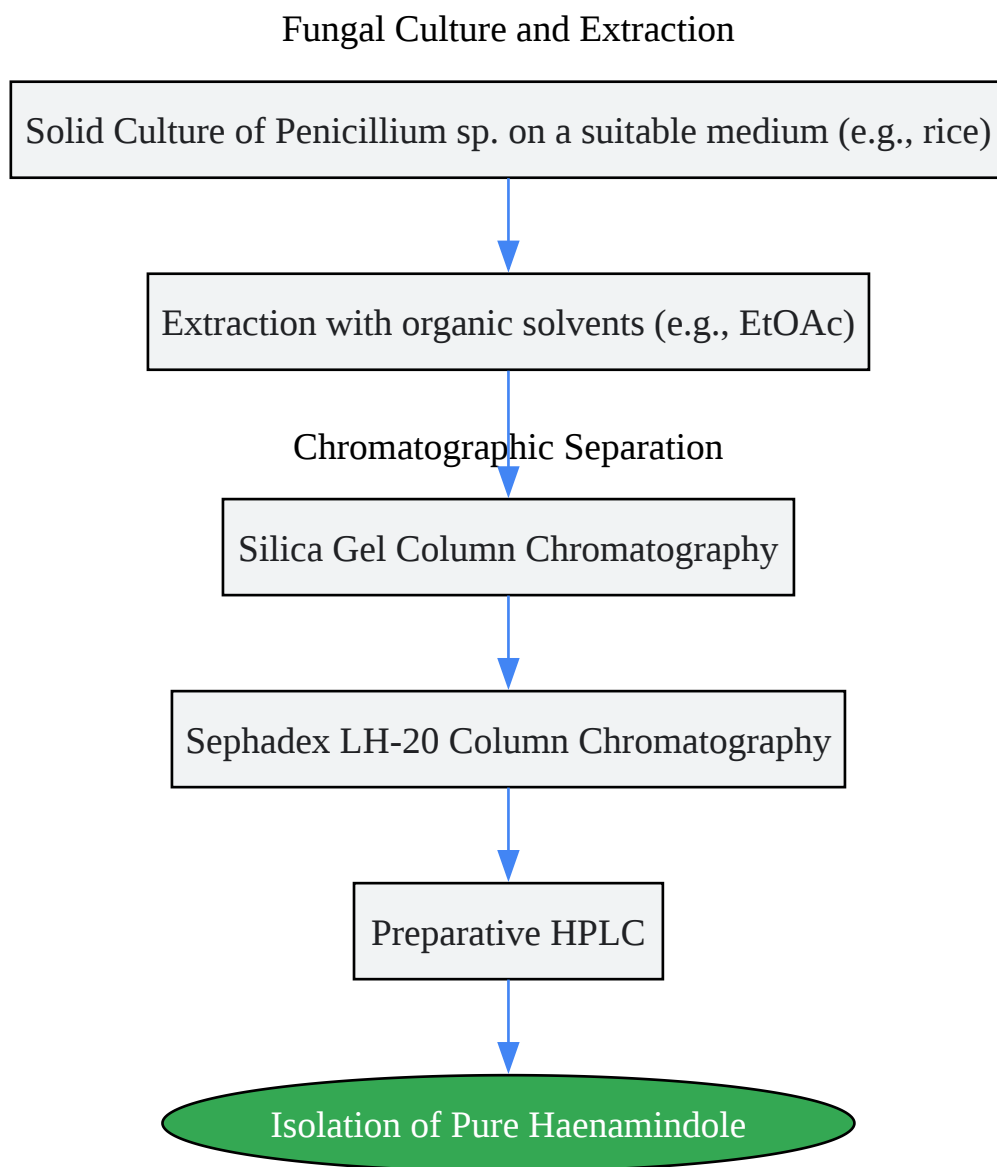
Haenamindole was first isolated from the marine-derived fungus *Penicillium* sp. KCB12F005, collected from marine sediment off the coast of Haenam, Korea. It has also been isolated from a fungicolous isolate of *Penicillium lanosum* (MYC-1813=NRRL 66231) and cultures of *P. corylophilum* (MYC-418=NRRL 28126).[2][3]

The elucidation of its complex structure was achieved through a combination of spectroscopic and crystallographic techniques.

Experimental Protocols

Note: The following are generalized experimental workflows based on the cited literature. For precise, detailed protocols, direct consultation of the full-text publications is recommended.

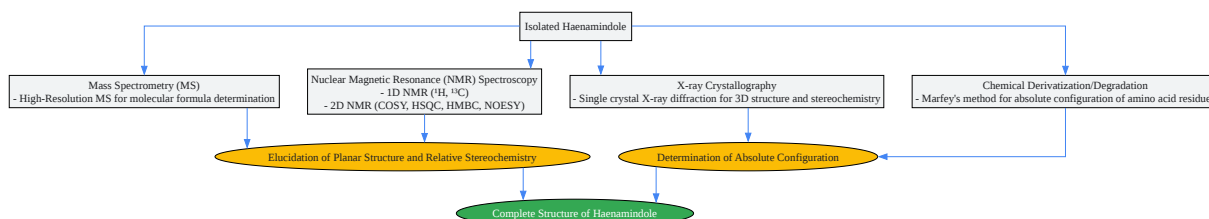
Experimental Workflow for Isolation and Purification



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*Isolation and Purification Workflow for **Haenamindole**.*

Structure Elucidation Workflow



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*Workflow for the Structural Elucidation of **Haenamindole**.*

Biological Activity

Haenamindole has been evaluated for several biological activities. The most notable is its anti-insectan activity.

Anti-insectan Activity

Haenamindole demonstrated anti-insectan activity against the fall armyworm, *Spodoptera frugiperda*.^{[2][4]}

Experimental Protocol: Anti-insectan Bioassay (*Spodoptera frugiperda*)

A detailed protocol for the anti-insectan assay was described by Hwang et al. (2016). The general steps would involve:

- Preparation of Test Samples: **Haenamindole** is dissolved in a suitable solvent and applied to an artificial diet.

- **Insect Rearing:** Larvae of *Spodoptera frugiperda* are reared under controlled conditions.
- **Bioassay:** A set number of larvae are placed on the treated diet. A control group is placed on a diet treated with the solvent only.
- **Data Collection:** Mortality and anti-feedant effects are observed and recorded over a specific period.
- **Data Analysis:** The data is analyzed to determine the potency of **Haenamindole** as an insecticide, often calculating an LC50 (lethal concentration for 50% of the population) or an EC50 (effective concentration for a 50% response).

Other Screened Activities

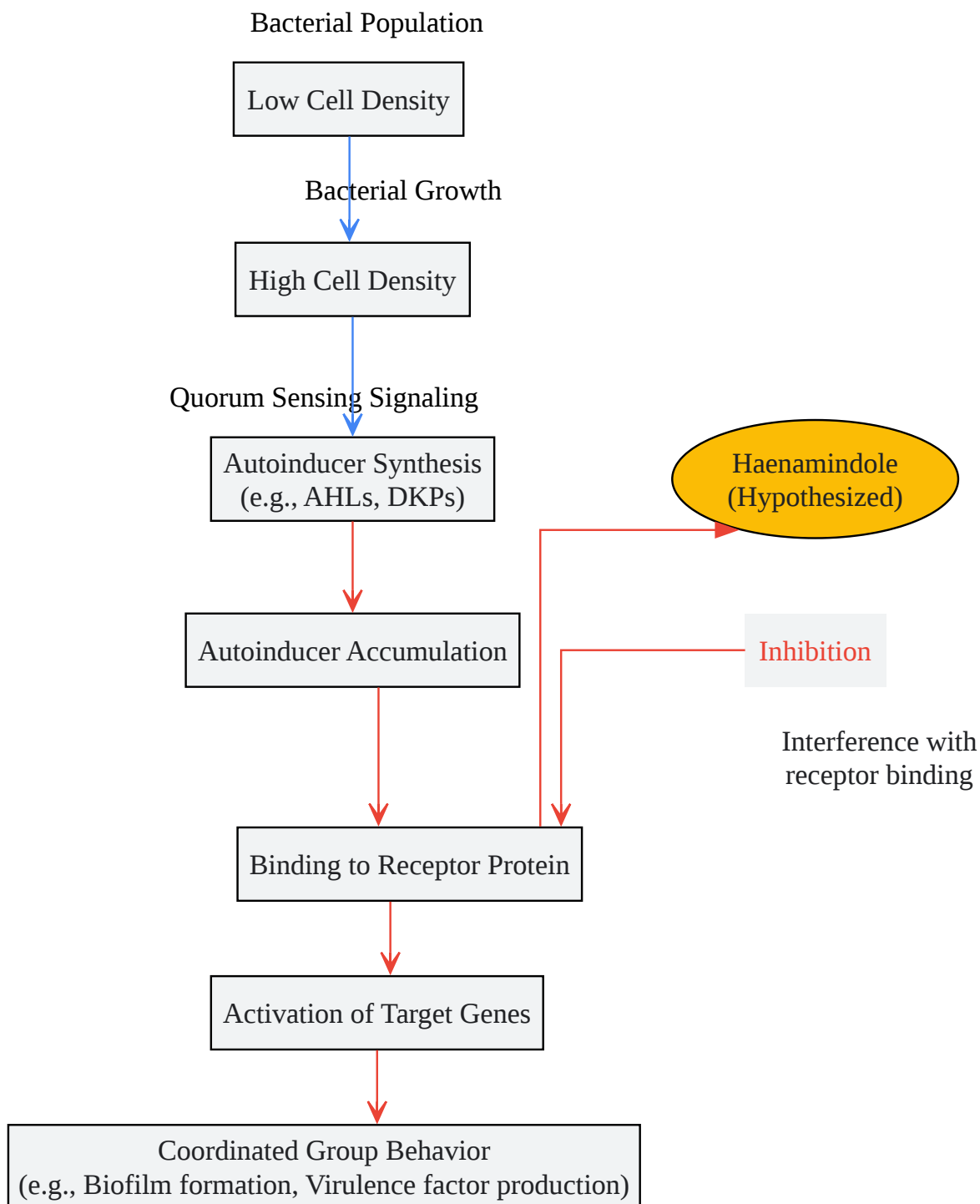
Haenamindole has been reported to have no significant cytotoxic activity against several human cancer cell lines and no notable antimicrobial activity.^[5] It exhibited weak inhibitory activity against the hepatitis C virus.^[4]

Mechanism of Action and Signaling Pathways

The precise mechanism of action for **Haenamindole**'s anti-insectan activity has not been fully elucidated in the reviewed literature. However, as a diketopiperazine, it belongs to a class of compounds known to be involved in cell-to-cell signaling, particularly quorum sensing in bacteria.^{[6][7][8][9]}

Hypothesized Mechanism of Action: Quorum Sensing Modulation

Diketopiperazines can act as signaling molecules in quorum sensing, a process that allows bacteria to coordinate their behavior based on population density.^{[10][11]} This is achieved through the production and detection of autoinducers. It is plausible that **Haenamindole** could interfere with essential microbial symbionts in the insect gut, which are crucial for the insect's digestion, development, or immune response. Disruption of the gut microbiome through quorum sensing inhibition could be a potential indirect mechanism for its insecticidal effect.



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Generalized Quorum Sensing Pathway and Potential Inhibition by Diketopiperazines.

Further research is required to determine the specific molecular targets and signaling pathways affected by **Haenamindole** in *Spodoptera frugiperda*.

Conclusion

Haenamindole is a structurally unique diketopiperazine alkaloid with demonstrated anti-insectan properties. Its complex structure has been fully characterized, and its biological activity profile suggests potential for development as a bio-insecticide. Future research should focus on elucidating its specific mechanism of action to better understand its potential applications and for the rational design of more potent analogs. The role of diketopiperazines in modulating quorum sensing presents an intriguing avenue for investigating the anti-insectan effects of **Haenamindole**.

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